

solubility of 1-Methyl-1H-imidazole-5-carbonitrile in organic solvents

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Compound of Interest

Compound Name: 1-Methyl-1H-imidazole-5-carbonitrile

Cat. No.: B1306210

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An In-depth Technical Guide on the Solubility of **1-Methyl-1H-imidazole-5-carbonitrile** in Organic Solvents

Introduction

1-Methyl-1H-imidazole-5-carbonitrile is a heterocyclic organic compound with potential applications in pharmaceutical and materials science. Its chemical structure, featuring both a polar imidazole ring and a nitrile group, alongside a nonpolar methyl group, results in a unique solubility profile that is critical for its synthesis, purification, and formulation. This guide provides a comprehensive overview of the solubility of **1-Methyl-1H-imidazole-5-carbonitrile** in various organic solvents, based on available data.

Physicochemical Properties

Understanding the physicochemical properties of **1-Methyl-1H-imidazole-5-carbonitrile** is essential for predicting its solubility.

Property	Value
Molecular Formula	C5H5N3
Molecular Weight	107.11 g/mol
Boiling Point	111-113 °C (1.5 mmHg)
CAS Number	113342-90-4

Solubility Data

While comprehensive quantitative solubility data across a wide range of organic solvents is not extensively published, information from various sources allows for a qualitative and semi-quantitative assessment. The compound is noted to be soluble in several common organic solvents.

Table 1: Solubility of **1-Methyl-1H-imidazole-5-carbonitrile** in Selected Organic Solvents

Solvent	Solubility	Notes
Chloroform	Soluble	---
Dichloromethane	Soluble	---
Ethyl Acetate	Soluble	---
Methanol	Soluble	---

This data is compiled from chemical supplier information and may not represent thermodynamically-defined saturation points.

Experimental Protocol for Solubility Determination

A standard method for determining the solubility of a compound like **1-Methyl-1H-imidazole-5-carbonitrile** is the isothermal equilibrium method. This protocol outlines the general steps for such a determination.

Objective: To determine the equilibrium solubility of **1-Methyl-1H-imidazole-5-carbonitrile** in a given organic solvent at a specific temperature.

Materials:

- **1-Methyl-1H-imidazole-5-carbonitrile** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure:

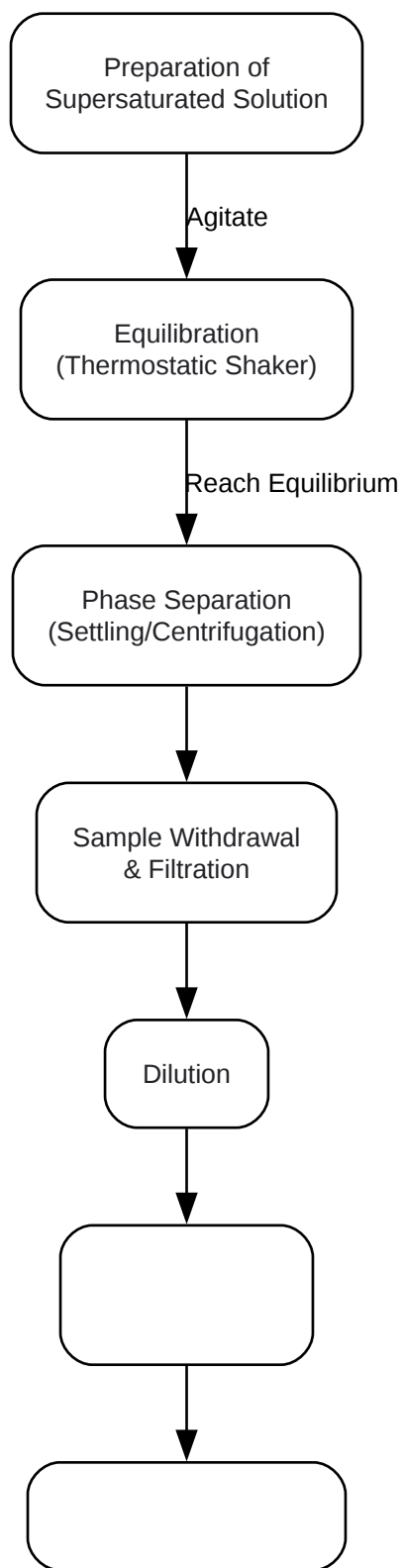
- **Preparation of Supersaturated Solution:** Add an excess amount of **1-Methyl-1H-imidazole-5-carbonitrile** to a known volume of the selected organic solvent in a sealed vial.
- **Equilibration:** Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$). Agitate the mixture for a predetermined time (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed at the set temperature for a sufficient time to allow the undissolved solid to settle. Alternatively, centrifuge the sample at the same temperature to facilitate phase separation.
- **Sample Withdrawal and Dilution:** Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled syringe to match the experimental

temperature. Immediately filter the sample through a syringe filter into a pre-weighed volumetric flask. Dilute the sample with a suitable solvent to a concentration within the analytical range of the chosen quantification method.

- Quantification: Analyze the concentration of **1-Methyl-1H-imidazole-5-carbonitrile** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Calculation: Calculate the original concentration of the solute in the saturated solution, taking into account the dilution factor. The result is the solubility of the compound in the specific solvent at that temperature, typically expressed in g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **1-Methyl-1H-imidazole-5-carbonitrile**.



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